

A Comprehensive Guide to the Solubility of Boc-His-OMe in Organic Solvents

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Compound of Interest

Compound Name: *Boc-His-OMe*

Cat. No.: *B558408*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the solubility characteristics of N- α -tert-Butoxycarbonyl-L-histidine methyl ester (**Boc-His-OMe**), a crucial building block in peptide synthesis and pharmaceutical development. A thorough understanding of its solubility is essential for optimizing reaction conditions, purification protocols, and formulation strategies. This document presents available solubility data, a detailed experimental protocol for determining solubility, and a workflow for solubility testing.

Core Concepts in Solubility for Peptide Synthesis

The solubility of protected amino acids like **Boc-His-OMe** is governed by the physicochemical properties of both the amino acid side chain and the protecting groups. The Boc (tert-butoxycarbonyl) group, while offering excellent protection for the amine, is bulky and hydrophobic, which significantly influences the overall solubility profile of the molecule. The esterification of the carboxylic acid to a methyl ester also impacts polarity and solubility.

In the context of drug development, understanding solubility is paramount. Poor solubility of a synthetic intermediate can lead to challenges in reaction kinetics, purification, and ultimately, the scale-up of a synthetic process. For final drug products, solubility directly impacts bioavailability.

Qualitative Solubility of Boc-His-OMe and Related Compounds

While specific quantitative solubility data for **Boc-His-OMe** is not readily available in the public domain, qualitative information for the closely related compound, N-Boc-L-histidine (Boc-His-OH), provides valuable insights. Boc-His-OH is reported to be soluble in a range of organic solvents. This information can serve as a starting point for solvent selection when working with **Boc-His-OMe**.

Table 1: Qualitative Solubility of Related Histidine Derivatives

Compound	Solvent	Solubility	Source(s)
N-Boc-L-histidine	Methanol	Moderate	[1]
Dimethylformamide (DMF)	Moderate	[1]	
Dimethyl sulfoxide (DMSO)	Soluble		
Chloroform	Soluble		
Dichloromethane (DCM)	Soluble		
Ethyl Acetate	Soluble		
Acetone	Soluble		
Boc-His(3-Me)-OH	Not specified	Enhanced solubility noted	

It is important to note that the methyl ester in **Boc-His-OMe** will alter its polarity compared to the free acid of Boc-His-OH, likely increasing its solubility in less polar organic solvents.

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a compound in a specific solvent. The following protocol is a standard procedure that can be adapted for **Boc-His-OMe**.

1. Materials and Equipment:

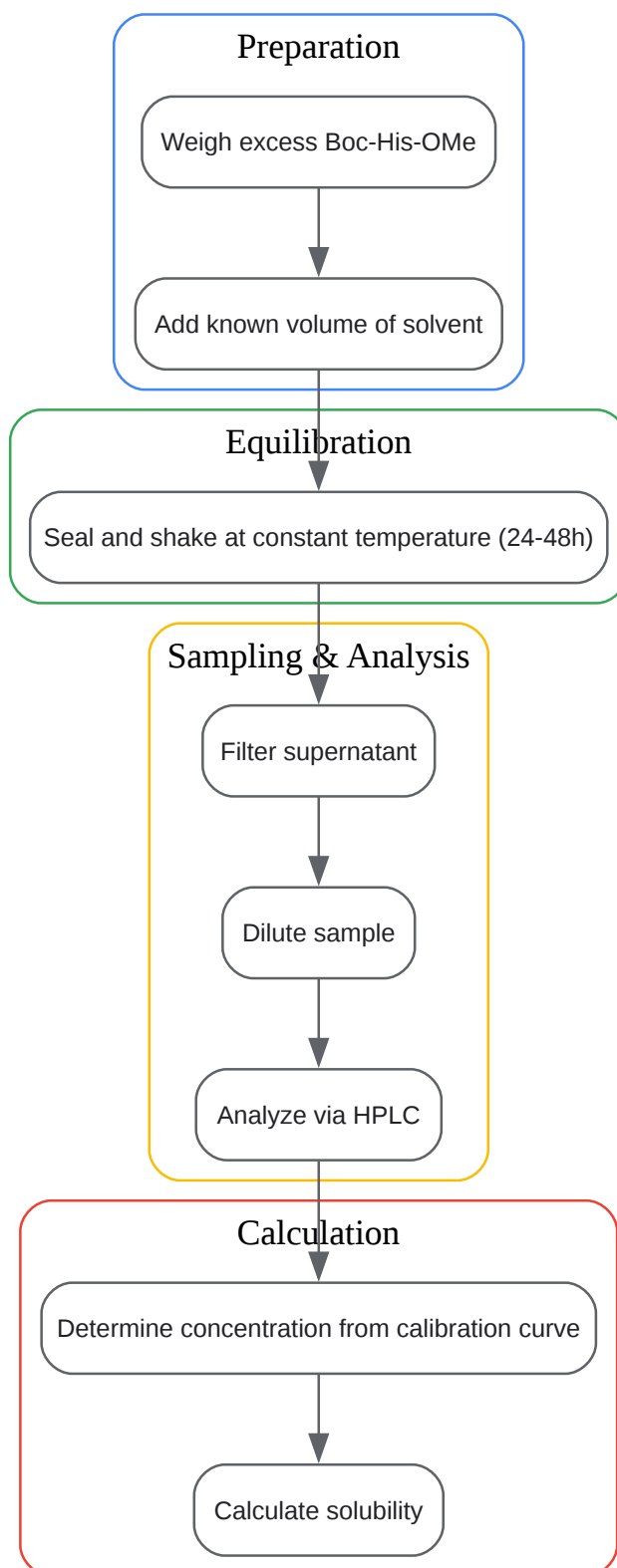
- **Boc-His-OMe** (solid)
- Selected organic solvents (e.g., methanol, ethanol, isopropanol, acetonitrile, tetrahydrofuran, dichloromethane, chloroform, ethyl acetate, dimethylformamide, dimethyl sulfoxide)
- Analytical balance
- Vials with screw caps
- Orbital shaker or vortex mixer
- Constant temperature bath or incubator
- Centrifuge
- Syringes and syringe filters (0.22 μm or 0.45 μm , solvent-compatible)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a mass spectrometer (MS)
- Volumetric flasks and pipettes

2. Procedure:

- Preparation of Stock Solution for Calibration Curve:
 - Accurately weigh a known amount of **Boc-His-OMe** and dissolve it in a known volume of the chosen solvent to prepare a stock solution of known concentration.
 - Prepare a series of dilutions from the stock solution to create standards for the calibration curve.

- Equilibration:
 - Add an excess amount of solid **Boc-His-OMe** to a vial. The presence of undissolved solid at the end of the equilibration period is crucial.
 - Add a known volume of the selected organic solvent to the vial.
 - Seal the vial and place it in a constant temperature bath on an orbital shaker. Equilibrate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be controlled and recorded (e.g., 25 °C).
- Sample Collection and Preparation:
 - After equilibration, allow the vial to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a solvent-compatible syringe filter into a clean vial to remove any undissolved solid.
 - Dilute the filtered sample with a known volume of the solvent to bring the concentration within the range of the calibration curve.
- Analysis:
 - Analyze the diluted sample and the calibration standards by HPLC-UV or HPLC-MS.
 - Construct a calibration curve by plotting the analytical signal (e.g., peak area) against the concentration of the standards.
 - Determine the concentration of **Boc-His-OMe** in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility of **Boc-His-OMe** in the solvent using the following formula:
Solubility (mg/mL) = Concentration of diluted sample (mg/mL) x Dilution factor

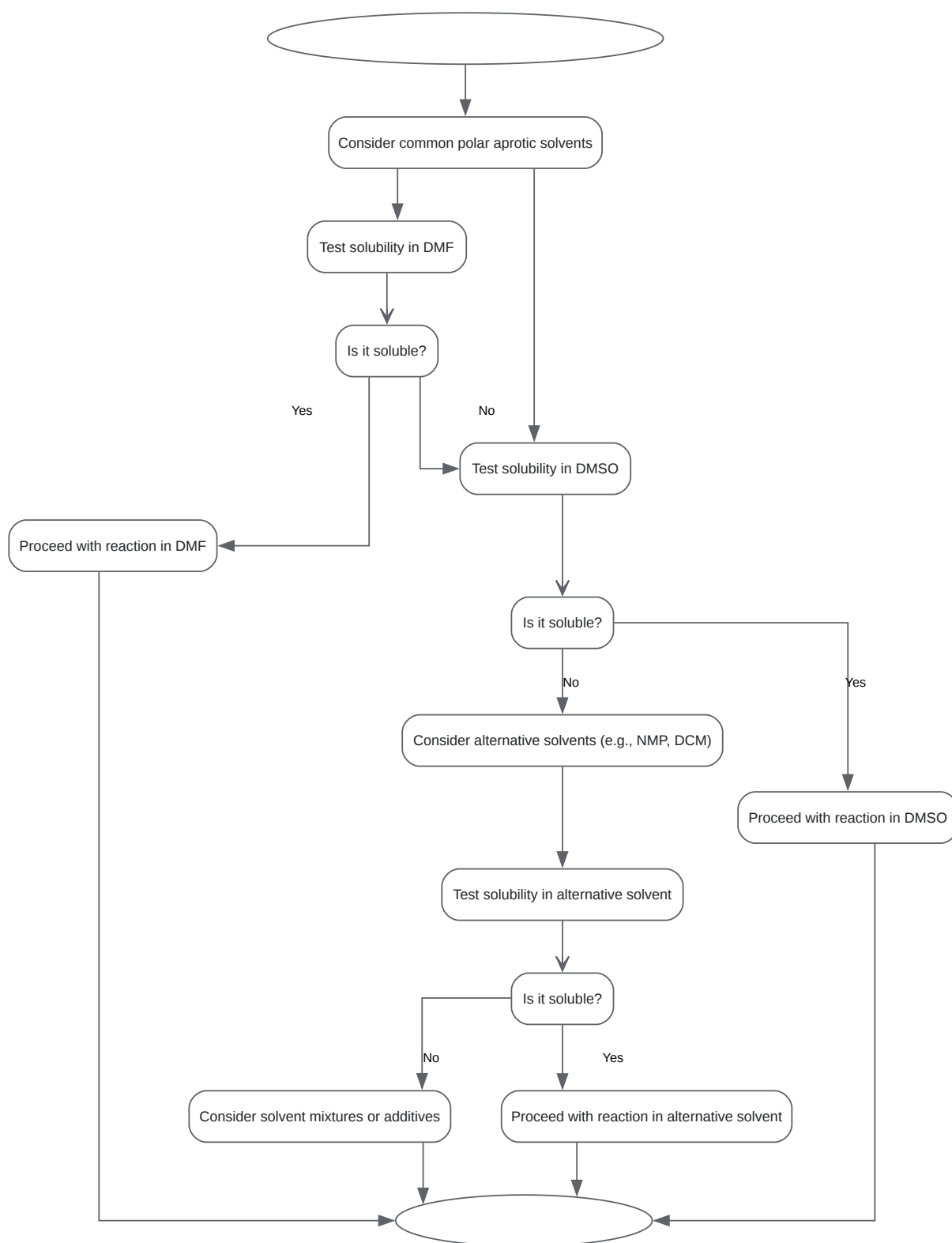
3. Workflow Diagram:

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Workflow for Determining the Solubility of **Boc-His-OMe**

Logical Framework for Solvent Selection in Peptide Synthesis

The choice of solvent is critical in peptide synthesis, impacting both the solubility of the reactants and the efficiency of the coupling reaction. The following diagram illustrates a logical approach to solvent selection when using **Boc-His-OMe**.



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Decision-making workflow for solvent selection.

Conclusion

While quantitative solubility data for **Boc-His-OMe** remains to be extensively published, a systematic approach based on the known solubility of related compounds and the application of a standardized experimental protocol, such as the shake-flask method, can provide researchers with the necessary data to optimize their synthetic and developmental processes. The provided workflows offer a logical framework for both determining solubility and selecting an appropriate solvent system for reactions involving **Boc-His-OMe**. It is recommended that solubility be determined empirically for the specific solvent and conditions to be used in any given application.

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References

- 1. Boc-His-OH | CAS:17791-52-5 | High Purity | Manufacturer BioCrick [biocrick.com]
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